

Introduction: Strategic Importance and Synthetic Overview

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Compound of Interest

Compound Name: **Methyl 5-bromo-2-ethylbenzoate**

Cat. No.: **B3028975**

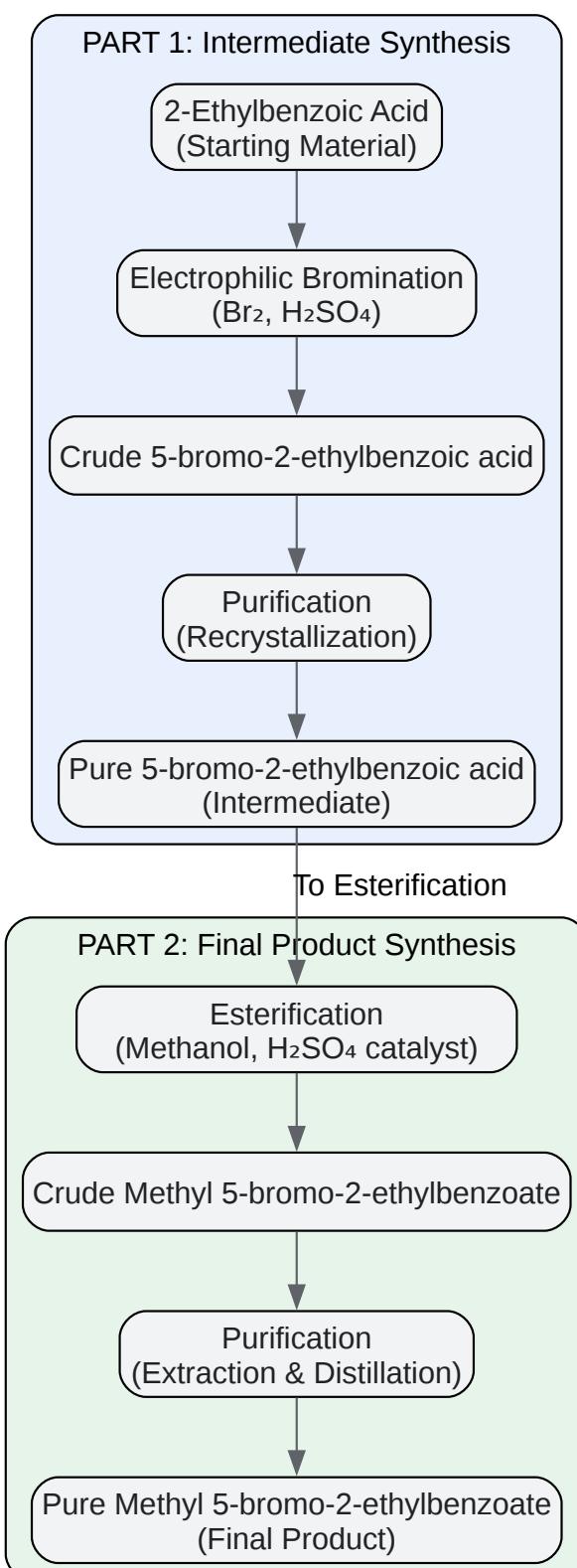
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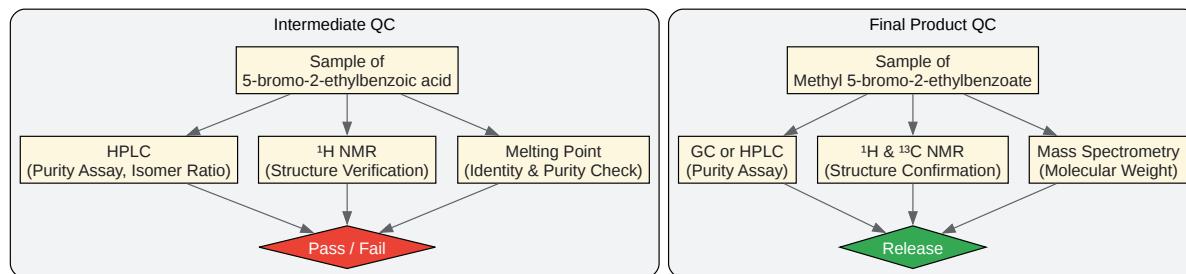
The efficient production of high-purity **Methyl 5-bromo-2-ethylbenzoate** is critical for the pharmaceutical supply chain. The synthetic strategy detailed herein is optimized for scale, cost-effectiveness, and purity, proceeding through two primary stages:

- Electrophilic Aromatic Bromination: Synthesis of the key intermediate, 5-bromo-2-ethylbenzoic acid, via the direct bromination of 2-ethylbenzoic acid.
- Fischer-Speier Esterification: Conversion of the brominated carboxylic acid intermediate to the final methyl ester product.

This approach leverages readily available starting materials and employs well-understood, scalable reaction mechanisms to ensure a reliable and reproducible manufacturing process.

Diagram of Overall Synthetic Workflow



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References

- 1. JP2021127332A - Method for Producing 5-Bromo-2-alkylbenzoic Acid - Google Patents [patents.google.com]
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